

Technical Guide: N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide

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Compound of Interest

Compound Name: *N*-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide

Cat. No.: B111670

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InChIKey: ZEQSQAMGUMPKIB-UHFFFAOYSA-N

Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of **N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide** (CAS: 132784-74-8), a key heterocyclic building block in medicinal chemistry. Due to the absence of publicly available data on the specific biological activity of this compound, this document focuses on its physicochemical properties, synthesis, chemical reactivity, and potential applications as a synthetic intermediate in drug discovery. The 2-aminopyridine scaffold is a well-established privileged structure, frequently incorporated into potent kinase inhibitors and other therapeutic agents. This guide will detail a representative synthetic protocol for the compound, illustrate its key chemical transformations, and present a hypothetical signaling pathway commonly targeted by molecules derived from this structural class.

Core Compound Properties

N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide, also known as N-(6-aminopyridin-2-yl)pivalamide, is a solid organic compound classified as a heterocyclic building block. Its structure features a 2,6-diaminopyridine core where one of the amino groups is acylated with a pivaloyl (2,2-dimethylpropanoyl) group. This mono-acylation leaves a free primary amine at the 6-position, which serves as a key reactive handle for further synthetic modifications.

Property	Value	Reference(s)
CAS Number	132784-74-8	
InChIKey	ZEQSQAMGUMPKIB-UHFFFAOYSA-N	
Molecular Formula	C ₁₀ H ₁₅ N ₃ O	
Molecular Weight	193.25 g/mol	
Physical Form	Solid	
IUPAC Name	N-(6-amino-2-pyridinyl)-2,2-	

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